

Proper Disposal of FHD-609: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: FHD-609

Cat. No.: B15543193

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Essential safety and logistical information for the proper disposal of the BRD9 protein degrader, **FHD-609**, is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a step-by-step procedure for its disposal, grounded in safety data sheet recommendations and chemical hazard information.

FHD-609 is a potent and selective heterobifunctional degrader of Bromodomain-containing protein 9 (BRD9), investigated for its potential in treating cancers such as synovial sarcoma.[1][2][3][4][5] Due to its chemical nature and designated hazard classifications, specific protocols must be followed for its disposal.

Hazard Identification and Safety Precautions

According to the Global Harmonized System of Classification and Labelling of Chemicals (GHS), **FHD-609** is classified with the following hazards:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[6]
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.[6]
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[6]

Key precautionary measures when handling **FHD-609** include washing skin thoroughly after handling, not eating, drinking, or smoking when using the product, and avoiding its release into the environment.[6] In case of ingestion, it is advised to call a poison center or physician.[6]

Quantitative Data Summary

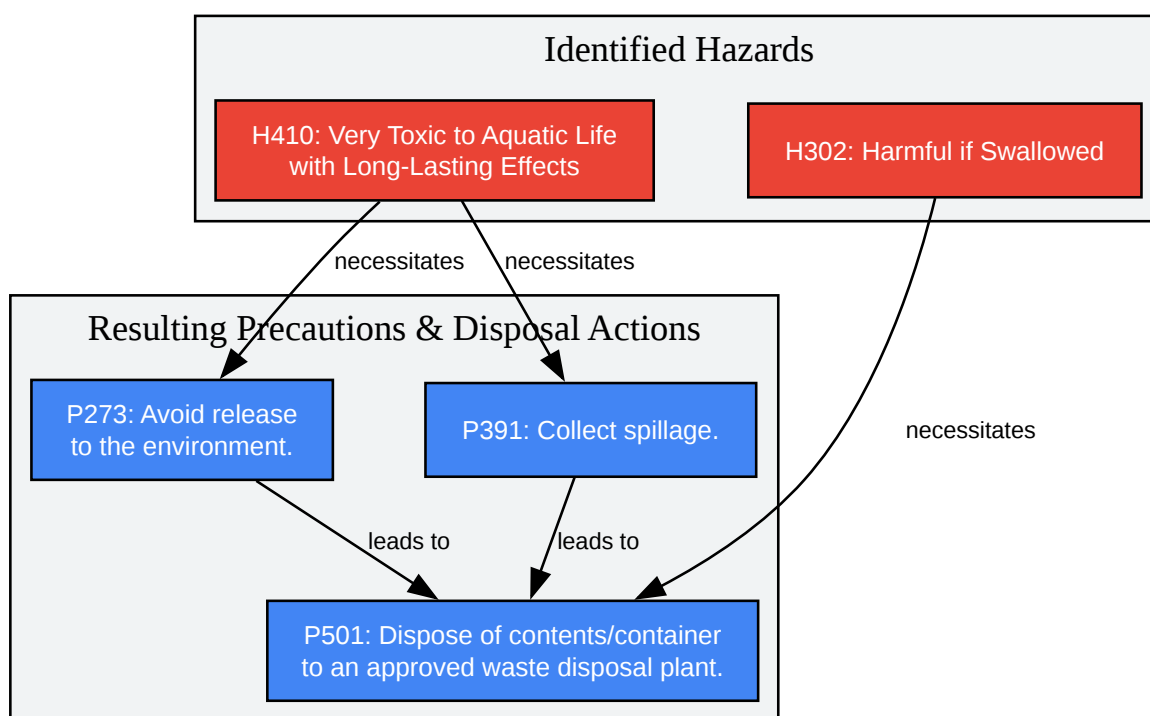
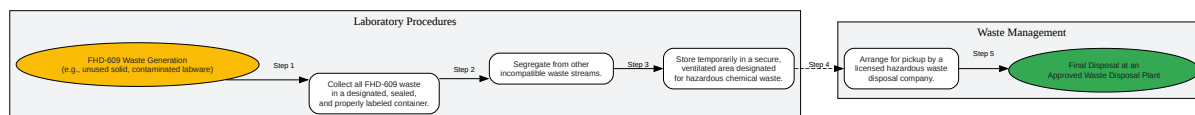
For easy reference, the key chemical and hazard information for **FHD-609** is summarized in the table below.

Property	Value	Reference
Chemical Formula	C47H56N8O6	[6]
Molecular Weight	828.997 g/mol	[6]
CAS Number	2676211-64-4	[6]
GHS Hazard Codes	H302, H400, H410	[6]
GHS Precautionary Codes	P264, P270, P273, P301 + P312, P330, P391, P501	[6]

Step-by-Step Disposal Protocol

The primary directive for the disposal of **FHD-609** is to "Dispose of contents/ container to an approved waste disposal plant." [6] This ensures that the compound is handled by professionals equipped to manage hazardous chemical waste and prevents environmental contamination.

Experimental Workflow for **FHD-609** Disposal



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